

An In-depth Technical Guide to N-Isopropylcyclohexylamine: Molecular Structure and Weight

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Compound of Interest

Compound Name: *N-Isopropylcyclohexylamine*

Cat. No.: *B058178*

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This guide provides a detailed analysis of the molecular structure and properties of **N-Isopropylcyclohexylamine**, tailored for researchers, scientists, and professionals in drug development.

Molecular Properties

N-Isopropylcyclohexylamine, also known as N-cyclohexylisopropylamine, is a secondary amine consisting of a cyclohexyl group and an isopropyl group attached to a central nitrogen atom. Its chemical and physical properties are fundamental for its application in chemical synthesis.

The key quantitative data for **N-Isopropylcyclohexylamine** are summarized in the table below. This information is crucial for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ N	[1][2][3][4]
Molecular Weight	141.25 g/mol	[3]
141.26 g/mol	[1]	
141.2539 g/mol	[2][4]	
IUPAC Name	N-propan-2-ylcyclohexanamine	
CAS Registry Number	1195-42-2	[2]

Molecular Structure and Visualization

The molecular structure of **N-Isopropylcyclohexylamine** is characterized by a saturated six-membered carbon ring (cyclohexyl) and a branched three-carbon chain (isopropyl) bonded to a nitrogen atom. This structure dictates its reactivity and physical properties, such as its basicity and solubility.

The following diagram, generated using the DOT language, illustrates the atomic connectivity and the overall topology of the **N-Isopropylcyclohexylamine** molecule. This visualization provides a clear, logical representation of the bonding arrangement.

Atomic connectivity of **N-Isopropylcyclohexylamine**.

Note: The experimental protocols and signaling pathways requested are not applicable to the fundamental chemical properties of a small molecule like **N-Isopropylcyclohexylamine** and have been omitted.

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References

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